

2-(2,3-Dimethylphenoxy)acetohydrazide: A Versatile Synthron in Modern Organic Synthesis

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Compound of Interest

Compound Name: 2-(2,3-Dimethylphenoxy)acetohydrazide

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

2-(2,3-Dimethylphenoxy)acetohydrazide is a valuable bifunctional building block in organic synthesis, serving as a versatile precursor for the construction of a wide array of heterocyclic compounds. Its structure, incorporating a phenoxyacetic acid scaffold and a reactive hydrazide moiety, allows for diverse chemical transformations, leading to molecules with significant potential in medicinal chemistry and materials science. This technical guide details the synthesis, chemical properties, and key applications of **2-(2,3-dimethylphenoxy)acetohydrazide**, providing experimental protocols and highlighting its role in the development of novel bioactive agents.

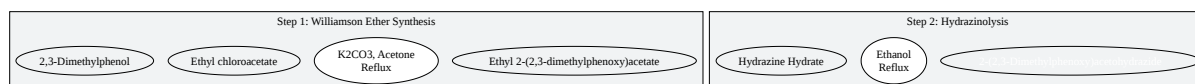
Introduction

Hydrazide derivatives are a cornerstone in synthetic organic chemistry, renowned for their utility in constructing nitrogen-containing heterocycles. Among these, phenoxyacetohydrazides have garnered considerable attention due to their straightforward synthesis and the diverse biological activities exhibited by their derivatives. The core structure, featuring an ether linkage and an acetohydrazide group, provides a flexible scaffold that can be readily modified. The incorporation of a 2,3-dimethylphenyl moiety introduces specific steric and electronic properties that can influence the chemical reactivity and biological profile of the resulting molecules. This guide focuses on the synthesis and synthetic applications of **2-(2,3-**

dimethylphenoxy)acetohydrazide as a key intermediate for generating novel chemical entities.

Synthesis of 2-(2,3-Dimethylphenoxy)acetohydrazide

The synthesis of **2-(2,3-dimethylphenoxy)acetohydrazide** is typically achieved through a two-step process, beginning with the Williamson ether synthesis to form an ester intermediate, followed by hydrazinolysis.



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Caption: General synthetic route for **2-(2,3-dimethylphenoxy)acetohydrazide**.

Experimental Protocol: Synthesis of Ethyl 2-(2,3-dimethylphenoxy)acetate

This protocol is adapted from the synthesis of analogous phenoxyacetates.

- To a solution of 2,3-dimethylphenol (0.1 mol) in anhydrous acetone (150 mL), anhydrous potassium carbonate (0.15 mol) is added.
- Ethyl chloroacetate (0.11 mol) is added dropwise to the reaction mixture.
- The mixture is refluxed with stirring for 12-18 hours.
- After completion of the reaction (monitored by TLC), the mixture is cooled to room temperature and the inorganic salts are filtered off.

- The filtrate is concentrated under reduced pressure to yield the crude ester.
- The crude product can be purified by vacuum distillation or column chromatography.

Experimental Protocol: Synthesis of 2-(2,3-Dimethylphenoxy)acetohydrazide

This protocol is based on the hydrazinolysis of similar phenoxyacetate esters.^[1]

- To a solution of ethyl 2-(2,3-dimethylphenoxy)acetate (0.1 mol) in absolute ethanol (200 mL), hydrazine hydrate (99%, 0.2 mol) is added.^[2]
- The reaction mixture is heated at reflux for 6-10 hours.
- The progress of the reaction is monitored by TLC.
- Upon completion, the excess solvent is removed by distillation.
- On cooling, the solid product, **2-(2,3-dimethylphenoxy)acetohydrazide**, crystallizes out.
- The solid is collected by filtration, washed with cold ethanol, and can be recrystallized from a suitable solvent like ethanol to afford the pure product.

Physicochemical and Spectroscopic Data

While extensive experimental data for **2-(2,3-dimethylphenoxy)acetohydrazide** is not readily available in the literature, data for isomeric and related compounds provide expected values.

Property	Data
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₂
Molecular Weight	194.23 g/mol
IUPAC Name	2-(2,3-dimethylphenoxy)acetohydrazide
CAS Number	Not available

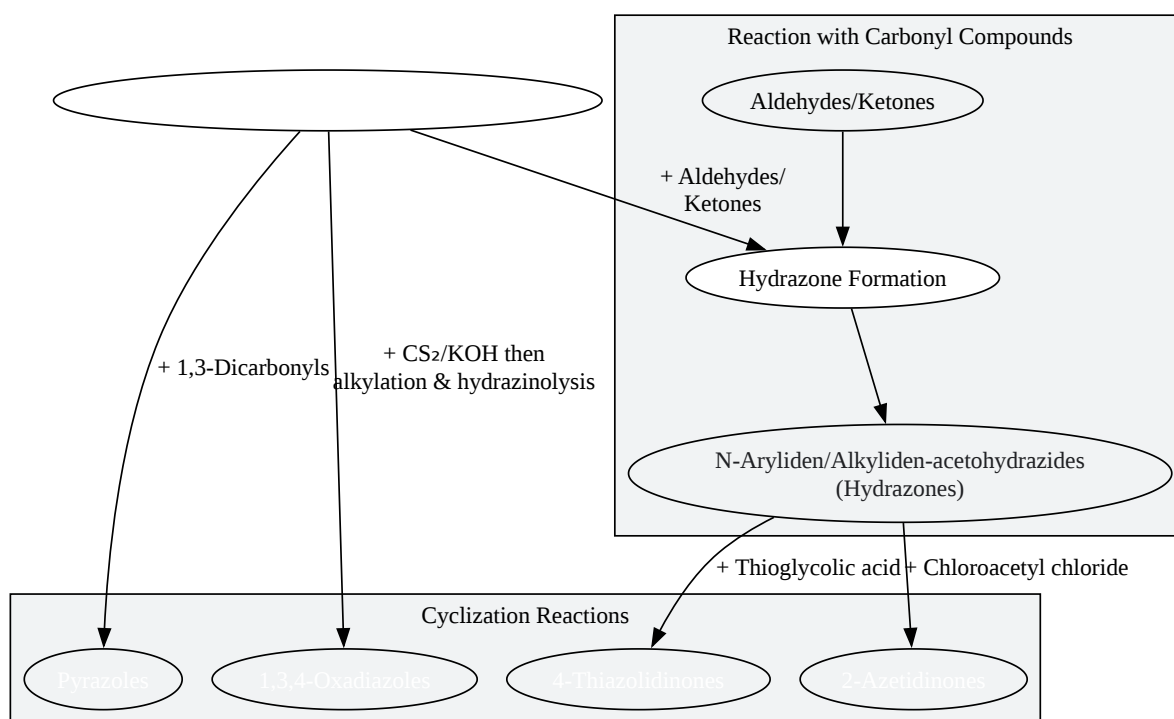
Table 1: Physicochemical Properties of **2-(2,3-Dimethylphenoxy)acetohydrazide**.

Spectroscopic Data	Expected Characteristics
^1H NMR	Signals corresponding to aromatic protons, methyl protons, methylene protons of the OCH_2 group, and exchangeable protons of the NH and NH_2 groups.
^{13}C NMR	Resonances for aromatic carbons, methyl carbons, the methylene carbon, and the carbonyl carbon.
IR (cm^{-1})	Characteristic absorption bands for N-H stretching (hydrazide), C=O stretching (amide I), and C-O-C stretching (ether).
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound.

Table 2: Expected Spectroscopic Data for **2-(2,3-Dimethylphenoxy)acetohydrazide**.

Applications in Organic Synthesis: A Versatile Building Block

The primary utility of **2-(2,3-dimethylphenoxy)acetohydrazide** lies in its role as a precursor for the synthesis of various heterocyclic systems. The terminal amino group of the hydrazide moiety is a potent nucleophile, readily reacting with electrophilic species, particularly carbonyl compounds.



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Caption: Synthetic pathways utilizing **2-(2,3-dimethylphenoxy)acetohydrazide**.

Synthesis of Hydrazones

The most common reaction of **2-(2,3-dimethylphenoxy)acetohydrazide** involves its condensation with various aldehydes and ketones to form the corresponding N'-substituted-**2-(2,3-dimethylphenoxy)acetohydrazides**, commonly known as hydrazones. This reaction is typically acid-catalyzed and proceeds in high yield.[2]

- A mixture of **2-(2,3-dimethylphenoxy)acetohydrazide** (1 mmol) and a substituted aldehyde or ketone (1 mmol) in a suitable solvent such as ethanol or methanol (20 mL) is prepared.
- A catalytic amount of glacial acetic acid (2-3 drops) is added to the mixture.
- The reaction mixture is refluxed for 2-6 hours.
- The progress of the reaction is monitored by TLC.
- After completion, the reaction mixture is cooled, and the precipitated solid is collected by filtration.
- The crude hydrazone is washed with a cold solvent and can be recrystallized to obtain a pure product.

Precursor to Heterocyclic Systems

The resulting hydrazones are valuable intermediates for the synthesis of various five- and six-membered heterocyclic rings, which are prevalent scaffolds in many biologically active compounds.

- 1,3,4-Oxadiazoles: These can be synthesized from **2-(2,3-dimethylphenoxy)acetohydrazide** by reaction with carbon disulfide in the presence of a base, followed by further transformations.
- Pyrazoles: Reaction of the parent hydrazide with 1,3-dicarbonyl compounds can lead to the formation of pyrazole derivatives.
- 4-Thiazolidinones and 2-Azetidinones: The intermediate hydrazones can undergo cyclocondensation reactions with reagents like thioglycolic acid or chloroacetyl chloride to yield 4-thiazolidinones and 2-azetidinones, respectively.

Potential Biological Significance

While there is no specific biological data reported for **2-(2,3-dimethylphenoxy)acetohydrazide** itself, the broader class of phenoxy acetohydrazide derivatives and their corresponding hydrazones have been investigated for a range of biological activities.

- **Antimicrobial Activity:** Many hydrazone derivatives of phenoxy acetohydrazides have demonstrated promising antibacterial and antifungal properties. The lipophilicity introduced by the dimethylphenoxy group may enhance cell membrane permeability, potentially contributing to antimicrobial efficacy.
- **Anticonvulsant Activity:** The hydrazone moiety (-CO-NH-N=CH-) is a recognized pharmacophore in many anticonvulsant drugs. Derivatives of **2-(2,3-dimethylphenoxy)acetohydrazide** could be explored for their potential to modulate neuronal excitability. For instance, a study on pyranone derivatives showed that a compound carrying a 4-[(2,3-dimethylphenyl)piperazin-1-yl]methyl substituent exhibited activity in a subcutaneous Metrazol (scMet) test at a dose of 300 mg/kg.[3]
- **Anti-inflammatory and Analgesic Activity:** Phenoxyacetic acid derivatives are structurally related to some non-steroidal anti-inflammatory drugs (NSAIDs). The incorporation of a hydrazide and subsequently a hydrazone functionality can lead to compounds with potential anti-inflammatory and analgesic effects.

Conclusion

2-(2,3-Dimethylphenoxy)acetohydrazide is a readily accessible and highly versatile building block in organic synthesis. Its ability to undergo straightforward condensation reactions to form hydrazones, which in turn can be cyclized into a variety of heterocyclic systems, makes it a valuable tool for medicinal chemists and researchers in drug discovery. The exploration of derivatives of this compound is a promising avenue for the development of new therapeutic agents with potential antimicrobial, anticonvulsant, and anti-inflammatory activities. This guide provides a foundational understanding of the synthesis and reactivity of this compound, encouraging its wider application in the pursuit of novel chemical entities.

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References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. dergi.fabad.org.tr [dergi.fabad.org.tr]
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